

Stevioside D: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Stevioside D

Cat. No.: B1457820

[Get Quote](#)

For the attention of researchers, scientists, and professionals in drug development, this document provides a concise technical guide on **Stevioside D**, a diterpenoid glycoside from the leaves of *Stevia rebaudiana*.

Core Compound Identification

Stevioside D is a steviol glycoside, a class of natural sweeteners. It is structurally distinct from the more commonly known Stevioside. The fundamental chemical identifiers for **Stevioside D** are provided below.

Identifier	Value
CAS Number	1310055-59-4
Molecular Formula	C ₃₈ H ₆₀ O ₁₇

Physicochemical Properties

Detailed experimental data on the physicochemical properties of isolated **Stevioside D** is not widely available in the public literature. However, based on its structural similarity to other steviol glycosides, it is expected to be a white, crystalline powder with some solubility in water and polar organic solvents.

Biological Activity and Signaling Pathways

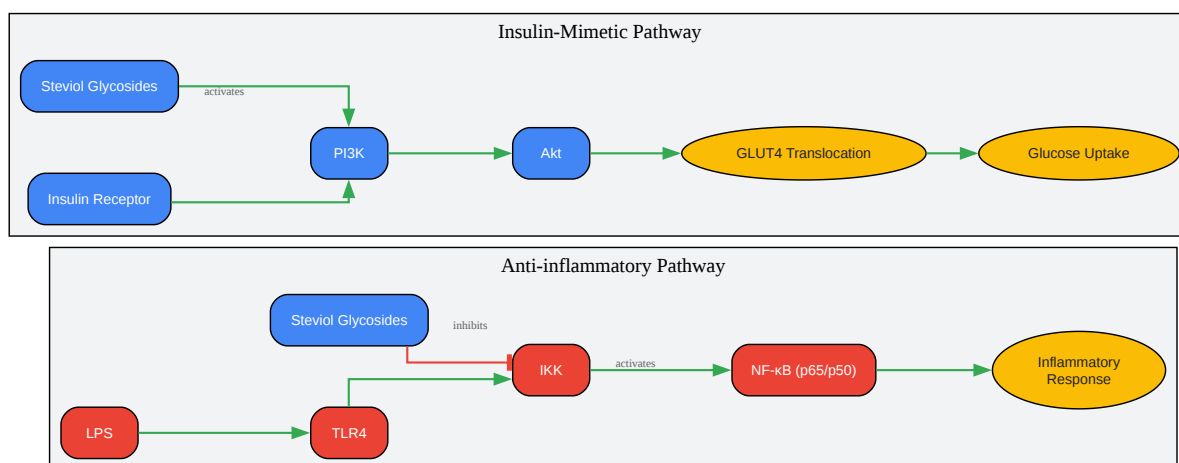
While specific research on the biological activities of **Stevioside D** is limited, the broader class of steviol glycosides has been the subject of numerous studies. These compounds are primarily recognized for their non-caloric sweetening properties. Beyond this, various pharmacological effects have been reported for related steviol glycosides, which may be indicative of the potential activities of **Stevioside D**.

Steviol glycosides have demonstrated a range of biological activities, including anti-inflammatory, antioxidant, antidiabetic, and antihypertensive effects.^[1]^[2] The mechanisms underlying these activities are thought to involve the modulation of several key signaling pathways.

Anti-inflammatory Effects: Stevioside and its aglycone, steviol, have been shown to attenuate the production of pro-inflammatory cytokines.^[3] This is achieved, in part, through the inhibition of the I κ B α /NF- κ B signaling pathway.^[3] The activation of the NF- κ B pathway is a critical step in the inflammatory response, leading to the transcription of numerous pro-inflammatory genes. By inhibiting this pathway, steviol glycosides can reduce inflammation.

Insulin-Mimetic and Antidiabetic Effects: Some steviol glycosides have been found to exhibit insulin-mimetic properties, promoting glucose uptake in cells.^[4] This action is mediated through the activation of the PI3K/Akt signaling pathway, which leads to the translocation of GLUT4 glucose transporters to the cell membrane, thereby facilitating glucose entry into the cells.^[4] Additionally, stevioside and rebaudioside A have been shown to increase the activity of the TRPM5 channel in pancreatic β -cells, which can enhance insulin secretion.^[2]

The following diagram illustrates the general signaling pathways modulated by steviol glycosides.



[Click to download full resolution via product page](#)

General signaling pathways modulated by steviol glycosides.

Experimental Protocols

Detailed experimental protocols specifically for the isolation and characterization of **Stevioside D** are not readily available. However, general methods for the extraction and purification of steviol glycosides from *Stevia rebaudiana* leaves can be adapted. These typically involve hot water extraction followed by purification steps to remove impurities.

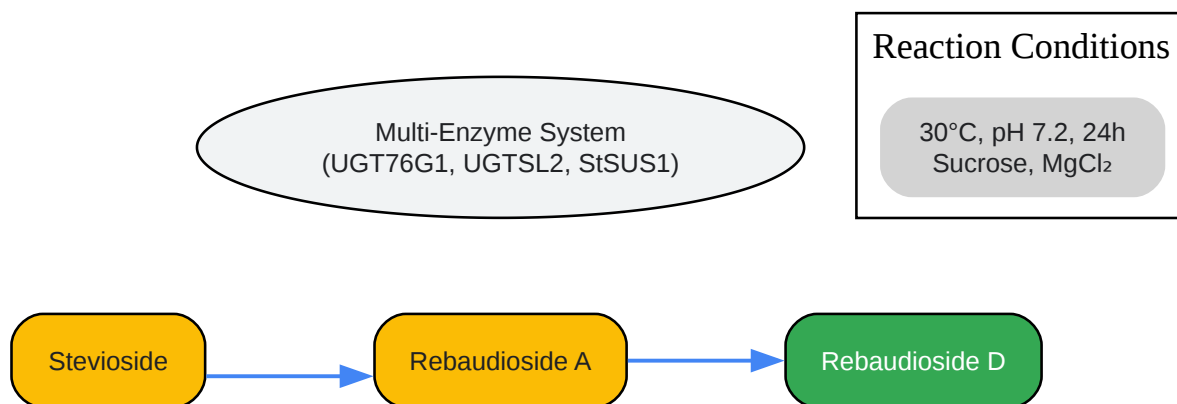
A relevant experimental protocol is the enzymatic synthesis of Rebaudioside D from Stevioside. This process highlights the potential for enzymatic modification of steviol glycosides.

Enzymatic Synthesis of Rebaudioside D from Stevioside

This protocol describes a multi-enzyme reaction system for the two-step glycosylation of stevioside to produce rebaudioside D.

- Enzymes:
 - UGT76G1 (*Stevia rebaudiana* UDP-glycosyltransferase)
 - UGTSL2 (*Solanum lycopersicum* UDP-glycosyltransferase)
 - StSUS1 (*Solanum tuberosum* sucrose synthase)
- Reaction Mixture (20 mL):
 - Stevioside: 20 g/L
 - Sucrose: 60 g/L
 - Total protein from crude enzyme extract: 120 mg
 - MgCl₂: 3 mM
 - Potassium phosphate buffer: 50 mM, pH 7.2
- Procedure:
 - Combine all components of the reaction mixture.
 - Incubate the reaction at 30°C for up to 24 hours with shaking at 200 rpm.
 - Monitor the reaction progress by taking samples at various time points.
 - Analyze the samples to determine the concentrations of stevioside, rebaudioside A (an intermediate), and rebaudioside D.

The workflow for this enzymatic synthesis is depicted in the following diagram.



[Click to download full resolution via product page](#)

Enzymatic synthesis of Rebaudioside D from Stevioside.

Conclusion

Stevioside D is a lesser-known steviol glycoside with potential for further scientific investigation. While specific data on its biological activities are scarce, the broader class of steviol glycosides presents a rich area for research, with established effects on key signaling pathways related to inflammation and metabolism. The enzymatic synthesis protocols for related compounds provide a foundation for the potential production and modification of **Stevioside D**. Further research is warranted to fully elucidate the unique properties and potential applications of this specific steviol glycoside.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Stevia Genus: Phytochemistry and Biological Activities Update - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. Natural sweetener Stevia rebaudiana: Functionalities, health benefits and potential risks - PMC [pmc.ncbi.nlm.nih.gov]

- 4. Glycosides from Stevia rebaudiana Bertoni Possess Insulin-Mimetic and Antioxidant Activities in Rat Cardiac Fibroblasts - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Stevioside D: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1457820#stevioside-d-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com